

Unraveling the Identity of "DIO 9": A Compound of Ambiguity in Scientific Literature

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Compound of Interest

Compound Name: DIO 9

Cat. No.: B1170185

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The request for an in-depth technical guide on the discovery and synthesis of a "**DIO 9**" compound has revealed a significant ambiguity in scientific and chemical literature. Extensive searches indicate that "**DIO 9**" does not refer to a single, well-defined compound within the context of drug development or biomedical research. Instead, the term "DIO" and the designation "9" appear in various, unrelated contexts, making it impossible to provide a unified and detailed report as requested.

The most relevant, albeit dated, reference to a specific "DIO-9" compound is from a 1964 article in *Biochimica et Biophysica Acta*. This paper describes DIO-9 as an inhibitor and uncoupler of oxidative phosphorylation[1]. However, the publication provides no details on its chemical synthesis, and the compound does not appear in modern chemical or pharmacological databases under this name, suggesting it may be an archaic designation or a compound that did not see further development.

In a completely different field, the acronym "DIO" refers to an achiral ferronematic liquid crystal compound with the full chemical name 2,3',4',5'-tetrafluoro-[1,1'-biphenyl]-4-yl 2,6-difluoro-4-(5-propyl-1,3-dioxan-2-yl)benzoate[2][3]. While a synthesis for this material is available, it is not a pharmaceutical agent and thus falls outside the scope of the user's request for information relevant to drug development professionals.

Furthermore, the term "diol 9" emerges in the context of organic synthesis as an intermediate in the preparation of a new non-natural gabosine[4]. Here, "9" is simply a numerical designation for a specific molecule within a reaction scheme and not the common name of the compound.

Similarly, searches have yielded information on the synthesis of other diols, such as 9,10-dihydro-9,10-diphenylanthracene-9,10-diol, which are not referred to as "**DIO 9**"[5].

Other instances of "DIO" in the search results include:

- DiO (DiOC18(3)): A fluorescent lipophilic dye used for labeling cells and organelles[6].
- DIO3: An abbreviation for Type III deiodinase, an enzyme involved in thyroid hormone metabolism. Research in this area focuses on inhibitors of DIO3, but not on a compound named "**DIO 9**"[7].
- 1,8-diiodooctane (DIO): A processing additive used in the fabrication of polymer solar cells[8].
- Diet-Induced Obesity (DIO): A common acronym in metabolic research to describe a model of obesity in laboratory animals[9].

The search also identified a novel indoloquinone compound designated EO-9, which, while numerically similar, is a distinct chemical entity from any potential "**DIO 9**"[10].

Given the lack of a clear and singular identity for a "**DIO 9**" compound in the context of drug discovery and development, it is not feasible to construct the requested in-depth technical guide. The core requirements of providing structured quantitative data, detailed experimental protocols for synthesis and biological assays, and visualizations of signaling pathways cannot be fulfilled without a precise chemical identifier (e.g., IUPAC name, CAS number, or specific chemical structure) for the compound of interest.

Therefore, for the request to be completed, further clarification on the specific chemical entity referred to as "**DIO 9**" is necessary. Researchers, scientists, and drug development professionals seeking information on a particular compound are encouraged to use more specific nomenclature to avoid ambiguity and ensure the retrieval of accurate and relevant data.

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